

An In-depth Technical Guide to N-Allylmethylamine: Molecular Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Allylmethylamine

Cat. No.: B1265532

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This technical guide provides a comprehensive overview of **N-Allylmethylamine**, a significant secondary amine in various chemical applications. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its molecular structure, physicochemical properties, and a representative synthesis protocol.

Molecular Identity and Structure

N-Allylmethylamine, also known by its IUPAC name N-methylprop-2-en-1-amine, is a chemical compound characterized by the presence of both an allyl group ($\text{CH}_2=\text{CH}-\text{CH}_2$) and a methylamino group ($-\text{NHCH}_3$).^[1] Its chemical structure combines the reactivity of an alkene with the properties of a secondary amine.

The fundamental identifiers and structural representations of **N-Allylmethylamine** are summarized below:

- Chemical Formula: $\text{C}_4\text{H}_9\text{N}$ ^{[1][2][3]}
- Molecular Weight: 71.12 g/mol ^{[1][2]}
- IUPAC Name: N-methylprop-2-en-1-amine^{[1][4][5]}
- CAS Number: 627-37-2^{[1][2][3]}

- SMILES: CNCC=C[\[1\]](#)[\[4\]](#)[\[6\]](#)
- InChI Key: IOXXVNYDGIXMIP-UHFFFAOYSA-N[\[1\]](#)[\[6\]](#)

Physicochemical Data

The key quantitative properties of **N-Allylmethylamine** are compiled in the table below, providing a clear reference for experimental and developmental work.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₉ N	[1] [2] [3]
Molecular Weight	71.12 g/mol	[1] [2]
Appearance	Clear colorless to yellow liquid	[7]
Density	0.741 g/mL at 25 °C	[3] [8]
Boiling Point	64-66 °C	[3] [8]
Flash Point	-28 °C (-18.4 °F) - closed cup	
Refractive Index	1.412 (n _{20/D})	[3] [8]
Water Solubility	Miscible	[3] [8]
pKa	9.88 ± 0.10 (Predicted)	[3]

Experimental Protocol: Synthesis of N-Allylmethylamine

A common method for the synthesis of **N-Allylmethylamine** involves the reaction of an allyl halide with methylamine.[\[1\]](#)[\[9\]](#) The following protocol is a general procedure for this synthesis.

Materials:

- Allyl chloride
- 40% aqueous solution of methylamine

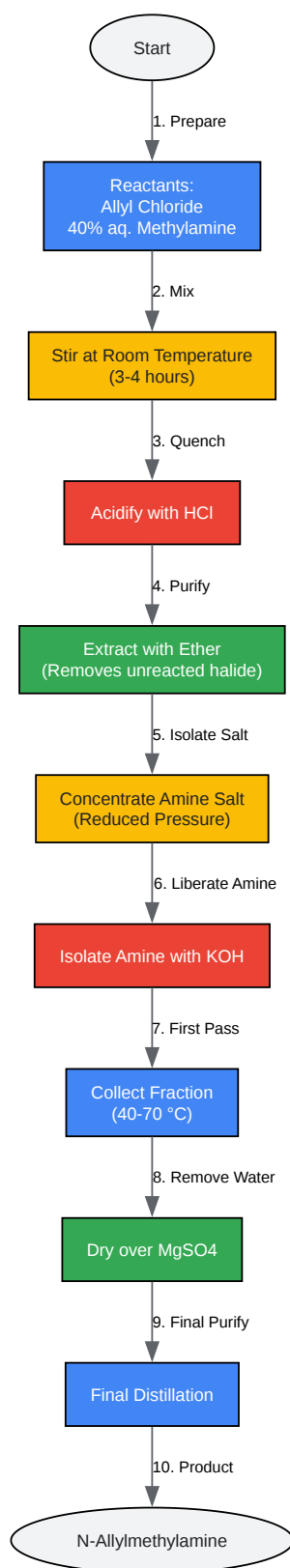
- Hydrochloric acid (HCl)
- Ether
- Potassium hydroxide (KOH) solution (highly concentrated)
- Magnesium sulfate (MgSO_4)

Procedure:

- Reaction: Add allyl chloride in portions to a 40% aqueous solution of methylamine (in a 4:1 molar ratio, respectively) at room temperature with constant stirring.[9]
- Continue stirring the solution at room temperature for 3-4 hours.[9]
- Acidification and Extraction: Carefully acidify the mixture with HCl.[9] Extract the unreacted allyl chloride from the mixture using ether.[9]
- Concentration: Concentrate the remaining amine hydrochloride solution under reduced pressure.[9]
- Isolation: Transfer the concentrated solution to a Favorsky flask fitted with a Liebig condenser and a receiver cooled by ice.[9]
- Slowly add a highly concentrated potassium hydroxide (KOH) solution to the heated reaction mixture.[9]
- Distillation and Drying: Collect the fraction boiling between 40-70 °C.[9] Dry the collected fraction over magnesium sulfate (MgSO_4).[9] After a day in the refrigerator, decant the amine layer, dry it again over MgSO_4 , and distill it from a Favorsky flask to obtain pure **N-Allylmethylamine**. [9]

Visualization of Synthesis Workflow

The logical flow of the synthesis protocol described above can be visualized to provide a clear, step-by-step representation of the experimental process.



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*Caption: Workflow for the synthesis of **N-Allylmethylamine**.*

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References

- 1. Buy N-Allylmethylamine | 627-37-2 [smolecule.com]
- 2. scbt.com [scbt.com]
- 3. chembk.com [chembk.com]
- 4. N-Allylmethylamine, 96% | Fisher Scientific [fishersci.ca]
- 5. N-Methylallylamine | C₄H₉N | CID 69391 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. H27551.06 [thermofisher.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. N-Allylmethylamine | 627-37-2 [chemicalbook.com]
- 9. N-Allylmethylamine synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to N-Allylmethylamine: Molecular Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265532#n-allylmethylamine-molecular-structure-and-weight]

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